

An In-depth Technical Guide to Hexylcyclohexane (CAS 4292-75-5)

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Compound of Interest

Compound Name: Hexylcyclohexane

Cat. No.: B1328777

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Hexylcyclohexane (CAS No. 4292-75-5), a saturated hydrocarbon, is a molecule of interest in various chemical and industrial applications. This document provides a comprehensive technical overview of its chemical and physical properties, synthesis, purification, and analytical characterization. While direct biological activity and its role in drug development are not extensively documented in publicly available literature, this guide aims to provide a foundational understanding for researchers exploring its potential.

Chemical and Physical Properties

Hexylcyclohexane, with the molecular formula $C_{12}H_{24}$ and a molecular weight of 168.32 g/mol, is a colorless liquid at room temperature.^[1] It is a non-polar compound with low solubility in water.^[1] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **Hexylcyclohexane**

Property	Value	Reference(s)
Identifiers		
CAS Number	4292-75-5	[1]
IUPAC Name	Hexylcyclohexane	
Synonyms	1-Cyclohexylhexane, n-Hexylcyclohexane	[1]
InChI	InChI=1S/C12H24/c1-2-3-4-6-9-12-10-7-5-8-11-12/h12H,2-11H2,1H3	
InChIKey	QHWAQXOSHHKCFK-UHFFFAOYSA-N	
SMILES	CCCCCCC1CCCCC1	
Physical Properties		
Molecular Formula	C ₁₂ H ₂₄	[1]
Molecular Weight	168.32 g/mol	[1]
Appearance	Colorless liquid	[1]
Boiling Point	221 °C	[1]
Melting Point	-9.55 °C	[1]
Density	0.81 g/cm ³	[1]
Flash Point	80.2 °C	[1]
Vapor Pressure	0.132 mmHg at 25°C	[1]
Refractive Index	1.4450 to 1.4490	[1]
Water Solubility	Low	[1]

Synthesis and Purification

Synthesis: Catalytic Hydrogenation of Hexylbenzene

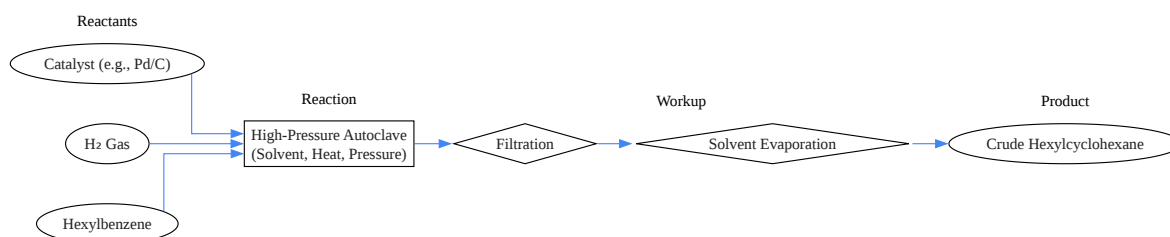
A common and effective method for the synthesis of **hexylcyclohexane** is the catalytic hydrogenation of hexylbenzene. This reaction involves the addition of hydrogen across the aromatic ring of hexylbenzene in the presence of a metal catalyst.

Experimental Protocol: Synthesis of **Hexylcyclohexane**

- Materials:
 - Hexylbenzene
 - Hydrogen gas (high purity)
 - Catalyst: 5% Palladium on Carbon (Pd/C) or Nickel-based catalyst
 - Solvent: Ethanol or a similar inert solvent
 - High-pressure autoclave reactor equipped with a magnetic stirrer, gas inlet, pressure gauge, and temperature controller.
- Procedure:
 - In a high-pressure autoclave, dissolve hexylbenzene in the chosen solvent (e.g., ethanol).
 - Carefully add the catalyst (e.g., 5% Pd/C) to the solution. The catalyst loading is typically in the range of 1-5 mol% relative to the substrate.
 - Seal the reactor and purge it several times with an inert gas (e.g., nitrogen or argon) to remove any air.
 - Pressurize the reactor with hydrogen gas to the desired pressure (typically ranging from 10 to 50 atm).
 - Heat the reaction mixture to the desired temperature (typically ranging from 100 to 150 °C) with vigorous stirring.
 - Monitor the reaction progress by measuring the hydrogen uptake. The reaction is complete when hydrogen consumption ceases.

- After the reaction is complete, cool the reactor to room temperature and carefully vent the excess hydrogen gas.
- Filter the reaction mixture to remove the catalyst. The catalyst can often be recovered and reused.
- The filtrate, containing the product **hexylcyclohexane** and the solvent, is then subjected to purification.

Diagram: Synthesis of **Hexylcyclohexane** Workflow



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Caption: Workflow for the synthesis of **hexylcyclohexane**.

Purification

The crude **hexylcyclohexane** obtained from the synthesis can be purified to a high degree using fractional distillation, a technique effective for separating liquids with different boiling points.

Experimental Protocol: Purification by Fractional Distillation

- Apparatus:
 - Round-bottom flask
 - Fractionating column (e.g., Vigreux or packed column)
 - Distillation head with a thermometer
 - Condenser
 - Receiving flask
 - Heating mantle
 - Stirring bar or boiling chips
- Procedure:
 - Place the crude **hexylcyclohexane** into the round-bottom flask along with a stirring bar or boiling chips to ensure smooth boiling.
 - Assemble the fractional distillation apparatus. Ensure all joints are properly sealed.
 - Begin heating the flask gently with the heating mantle.
 - As the mixture heats, the vapor will rise through the fractionating column. The temperature at the distillation head should be monitored closely.
 - The first fraction to distill will be any remaining solvent, which has a lower boiling point than **hexylcyclohexane**. This should be collected in a separate receiving flask and discarded.
 - Once the solvent has been removed, the temperature will rise to the boiling point of **hexylcyclohexane** (approximately 221 °C at atmospheric pressure).
 - Change the receiving flask to collect the pure **hexylcyclohexane** fraction.
 - Continue distillation until only a small amount of residue remains in the distillation flask.

- The purity of the collected **hexylcyclohexane** can be verified by analytical techniques such as GC-MS.

Analytical Characterization

The identity and purity of synthesized **hexylcyclohexane** can be confirmed using a variety of spectroscopic and chromatographic techniques.

Spectroscopic Data

Table 2: Spectroscopic Data for **Hexylcyclohexane**

Technique	Key Features
¹ H NMR	Signals in the aliphatic region (typically 0.8-1.8 ppm), corresponding to the protons on the hexyl chain and the cyclohexane ring.
¹³ C NMR	Signals in the aliphatic region, corresponding to the twelve carbon atoms.
FTIR	C-H stretching vibrations around 2850-2960 cm ⁻¹ , and C-H bending vibrations around 1450 cm ⁻¹ .
Mass Spec	Molecular ion peak (M ⁺) at m/z = 168, and a characteristic fragmentation pattern.

Note: Detailed spectra can be found in databases such as the NIST WebBook and PubChem.

Gas Chromatography-Mass Spectrometry (GC-MS)

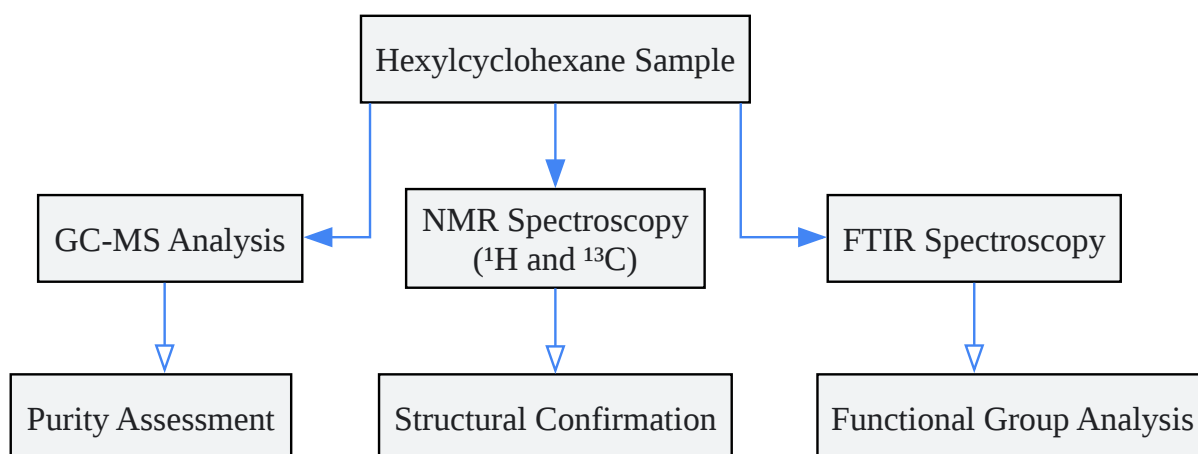
GC-MS is a powerful tool for assessing the purity of **hexylcyclohexane** and identifying any impurities.

Experimental Protocol: GC-MS Analysis

- Instrumentation:

- Gas chromatograph coupled to a mass spectrometer.
- Capillary column suitable for hydrocarbon analysis (e.g., DB-5ms or equivalent).
- Sample Preparation:
 - Dilute a small amount of the **hexylcyclohexane** sample in a volatile organic solvent (e.g., hexane or dichloromethane).
- GC Conditions (Typical):
 - Injector Temperature: 250 °C
 - Oven Program: Start at a low temperature (e.g., 50 °C), hold for a few minutes, then ramp up to a higher temperature (e.g., 280 °C) at a rate of 10-20 °C/min.
 - Carrier Gas: Helium at a constant flow rate.
- MS Conditions (Typical):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 400.
- Data Analysis:
 - The retention time of the major peak should correspond to that of a **hexylcyclohexane** standard.
 - The mass spectrum of the major peak should match the known spectrum of **hexylcyclohexane**.
 - The percentage purity can be calculated from the relative peak areas in the chromatogram.

Diagram: Analytical Workflow for **Hexylcyclohexane**



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Caption: Analytical workflow for **hexylcyclohexane** characterization.

Applications

Hexylcyclohexane is primarily used as a solvent in various industrial applications, including in paints, coatings, adhesives, and inks.^[1] It is also utilized as a component in fragrances.^[1]

Safety Information

Hexylcyclohexane is considered to have low toxicity. However, as with all chemicals, appropriate safety precautions should be taken. It is recommended to avoid contact with skin and eyes.^[1] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Relevance to Drug Development

Currently, there is limited publicly available information directly linking **hexylcyclohexane** to specific biological activities or its use as an active pharmaceutical ingredient. However, the cyclohexane moiety is a common structural motif in many pharmaceutical compounds. Its lipophilic nature could make it a candidate for investigation in areas such as:

- **Drug Delivery:** As a non-polar solvent, it could potentially be explored in formulation studies for poorly water-soluble drugs.

- Scaffold for Synthesis: The **hexylcyclohexane** structure could serve as a starting point or a fragment in the synthesis of new chemical entities with potential therapeutic applications.

Further research is required to elucidate any specific biological effects or potential therapeutic applications of **hexylcyclohexane**.

Conclusion

This technical guide provides a comprehensive overview of the fundamental chemical and physical properties, synthesis, purification, and analysis of **hexylcyclohexane**. While its direct role in drug development is not yet established, the information presented here serves as a valuable resource for researchers and scientists who may wish to explore the potential of this molecule in various scientific and pharmaceutical contexts. The detailed protocols for synthesis and analysis provide a practical foundation for laboratory work involving this compound.

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References

- 1. How To Prepare And Run An NMR Sample - Blogs - News [alwsci.com]
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